

Theoretical Models of Uranium-230 Decay: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Uranium-230*

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Introduction

Uranium-230 (^{230}U) is a short-lived alpha-emitting radionuclide that is gaining significant interest in the field of nuclear medicine, particularly as a potential candidate for Targeted Alpha Therapy (TAT).^[1] Its relatively short half-life of 20.23 days and the subsequent cascade of alpha-emitting daughters make it a potent source of localized cytotoxic radiation.^{[1][2]} A thorough understanding of the decay physics of ^{230}U is paramount for its production, purification, and application in therapeutic settings. This guide provides a detailed overview of the theoretical models governing the decay of **Uranium-230**, with a focus on alpha decay, cluster decay, and spontaneous fission. Experimental data and methodologies are presented to provide a comprehensive picture for researchers in the field.

Fundamental Properties of Uranium-230

Uranium-230 is an artificially produced isotope, typically formed from the beta decay of Protactinium-230 (^{230}Pa), which itself can be produced by proton or deuteron irradiation of Thorium-232.^[1] The key nuclear properties of ^{230}U are summarized in the table below.

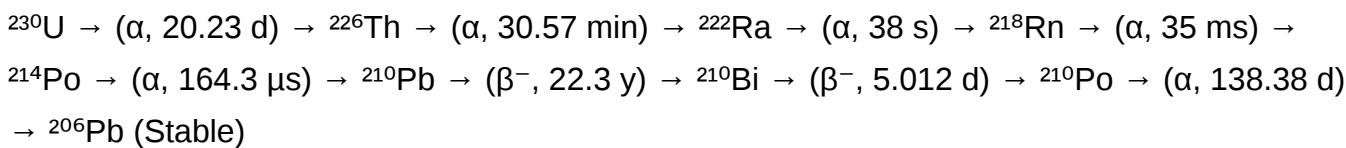
Property	Value
Mass Number (A)	230
Atomic Number (Z)	92
Neutron Number (N)	138
Isotopic Mass	230.033940 u
Half-life (T _{1/2})	20.23 ± 0.02 days
Primary Decay Mode	Alpha (α) Decay (100%)
Daughter Nuclide	Thorium-226 (²²⁶ Th)
Alpha Decay Energy (Q _α)	5.9925 MeV
Primary α-particle Energy	5.8884 MeV (67.4%)

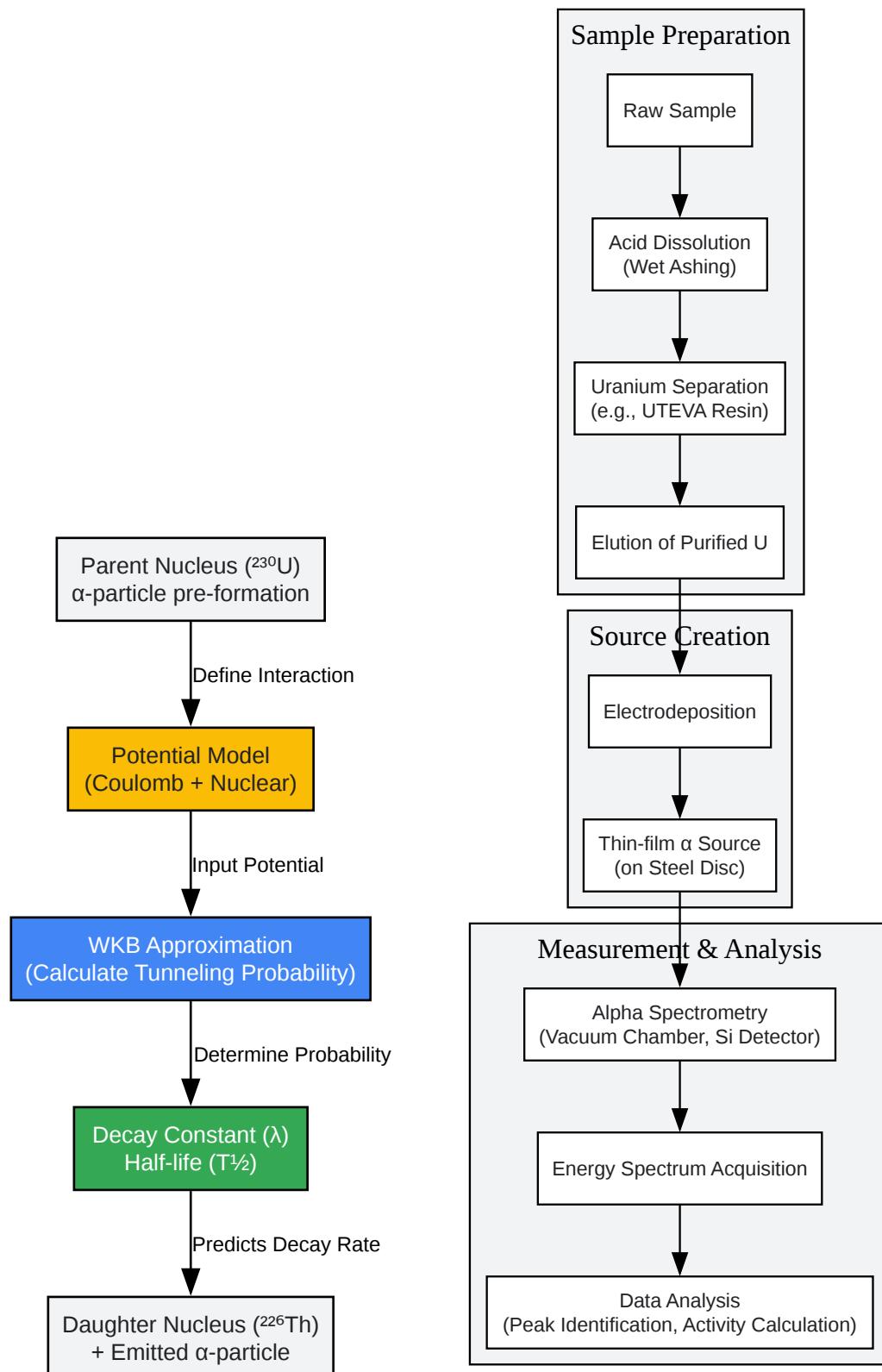
Table 1: Key Nuclear Properties of **Uranium-230**. Data sourced from ChemLin.[\[1\]](#)

The Decay Chain of Uranium-230

Uranium-230 is a member of the 4n+2 decay series, also known as the Uranium series, which originates with ²³⁸U.[\[3\]](#)[\[4\]](#) The decay of ²³⁰U initiates a cascade of short-lived alpha and beta emitters, ultimately terminating at the stable isotope Lead-206 (²⁰⁶Pb).[\[5\]](#) The rapid succession of alpha emissions following the initial decay of ²³⁰U is a key feature that makes it attractive for TAT, as it can deliver a high linear energy transfer (LET) dose to a localized area.[\[1\]](#)

The complete decay chain is as follows:





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